

# Physical and chemical characteristics of heptane-3,4-dione

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## Compound of Interest

Compound Name: 3,4-Heptanedione

Cat. No.: B089301

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An In-depth Technical Guide on the Physical and Chemical Characteristics of Heptane-3,4-dione

This technical guide provides a comprehensive overview of the known physical and chemical properties of heptane-3,4-dione, tailored for researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for heptane-3,4-dione, this guide also includes comparative data from its isomers and related compounds to provide a broader context for its characteristics.

## Introduction

Heptane-3,4-dione (CAS No: 13706-89-3) is an organic compound belonging to the class of alpha-diketones. Its structure features a seven-carbon chain with two adjacent carbonyl groups at the C3 and C4 positions. Alpha-diketones are notable for their unique reactivity, conferred by the electrophilic nature of the adjacent carbonyl carbons. This reactivity makes them valuable intermediates in organic synthesis. While specific applications for heptane-3,4-dione are not widely documented, related alpha-diketones are recognized for their roles as flavorants in the food industry. However, it is important to note that some alpha-diketones have been associated with respiratory toxicity, highlighting the need for thorough characterization of these compounds.

## Physical and Chemical Properties

The physical and chemical properties of heptane-3,4-dione are summarized in the tables below.

## Data Presentation

Table 1: Physical and Chemical Properties of Heptane-3,4-dione

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	128.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	149.7 °C at 760 mmHg	<a href="#">[1]</a>
Density	0.926 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	45 °C	<a href="#">[1]</a>
Vapor Pressure	3.98 mmHg at 25 °C	<a href="#">[1]</a>
Refractive Index	1.413	<a href="#">[1]</a>
LogP (Octanol/Water Partition Coefficient)	1.33470	<a href="#">[1]</a>
Solubility	Soluble in water (7.141e+004 mg/L @ 25 °C, estimated)	<a href="#">[3]</a>
IUPAC Name	heptane-3,4-dione	<a href="#">[2]</a>
CAS Number	13706-89-3	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	3,4-Heptanedione, 4-heptaonone	<a href="#">[2]</a>

Table 2: Spectral Data for Heptanedione Isomers

Note: Experimental spectral data specifically for heptane-3,4-dione is not readily available in the cited literature. The following table provides data for its isomers to offer an expected range for characteristic peaks.

Isomer	$^1\text{H}$ NMR ( $\text{CDCl}_3$ , $\delta$ ppm)	$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , $\delta$ ppm)	IR ( $\text{cm}^{-1}$ )
2,3-Heptanedione	0.91 (t, 3H), 1.57 (m, 2H), 2.31 (s, 3H), 2.68 (t, 2H)	7.9, 13.5, 25.7, 43.9, 199.5, 204.8	No specific data found
3,5-Heptanedione	1.08 (t, 6H), 2.47 (q, 4H), 5.59 (s, 1H, enol), 15.5 (s, 1H, enol OH)	7.8, 35.8, 58.1, 191.2	No specific data found

## Chemical Reactivity and Stability

Heptane-3,4-dione, as an alpha-diketone, is characterized by the electrophilicity of its adjacent carbonyl carbons. This structural feature governs its reactivity.

- Nucleophilic Addition: The carbonyl groups are susceptible to attack by nucleophiles.
- Condensation Reactions: Alpha-diketones can undergo condensation reactions with various reagents. For instance, they react with o-phenylenediamines to form quinoxalines, a reaction often used as a qualitative test for the alpha-diketone functionality.
- Reactivity of Alpha-Hydrogens: The hydrogens on the carbons alpha to the carbonyl groups (C2 and C5) exhibit enhanced acidity due to resonance stabilization of the resulting enolate. This allows for reactions such as alpha-halogenation and aldol-type condensations.<sup>[4][5]</sup>
- Biological Reactivity: Alpha-diketones are known to react with cellular nucleophiles, particularly the guanidinium group of arginine residues in proteins.<sup>[6]</sup> This covalent modification is a proposed mechanism for the toxicity of some alpha-diketones.<sup>[6]</sup>

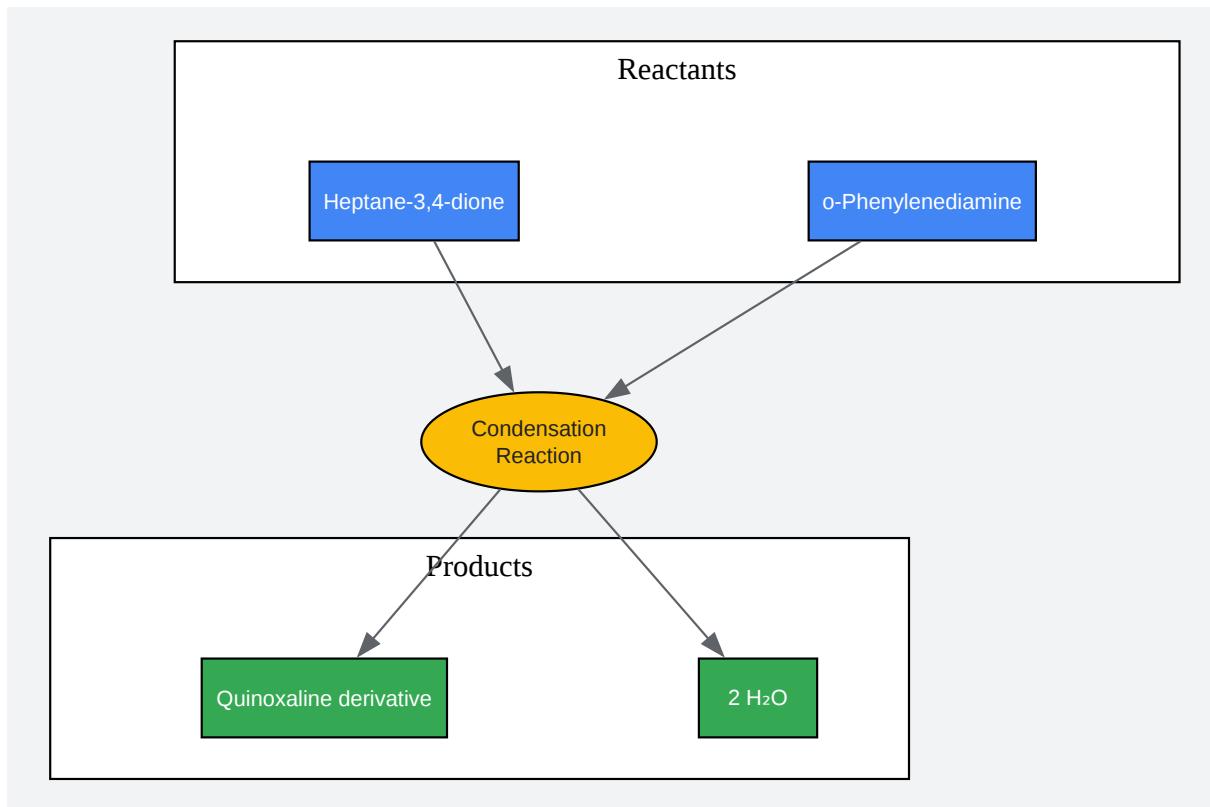
Stability and Storage: Heptane-3,4-dione is a flammable liquid.<sup>[1]</sup> It should be stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames.<sup>[7][8]</sup> The product is expected to be stable under standard ambient conditions.<sup>[7]</sup>

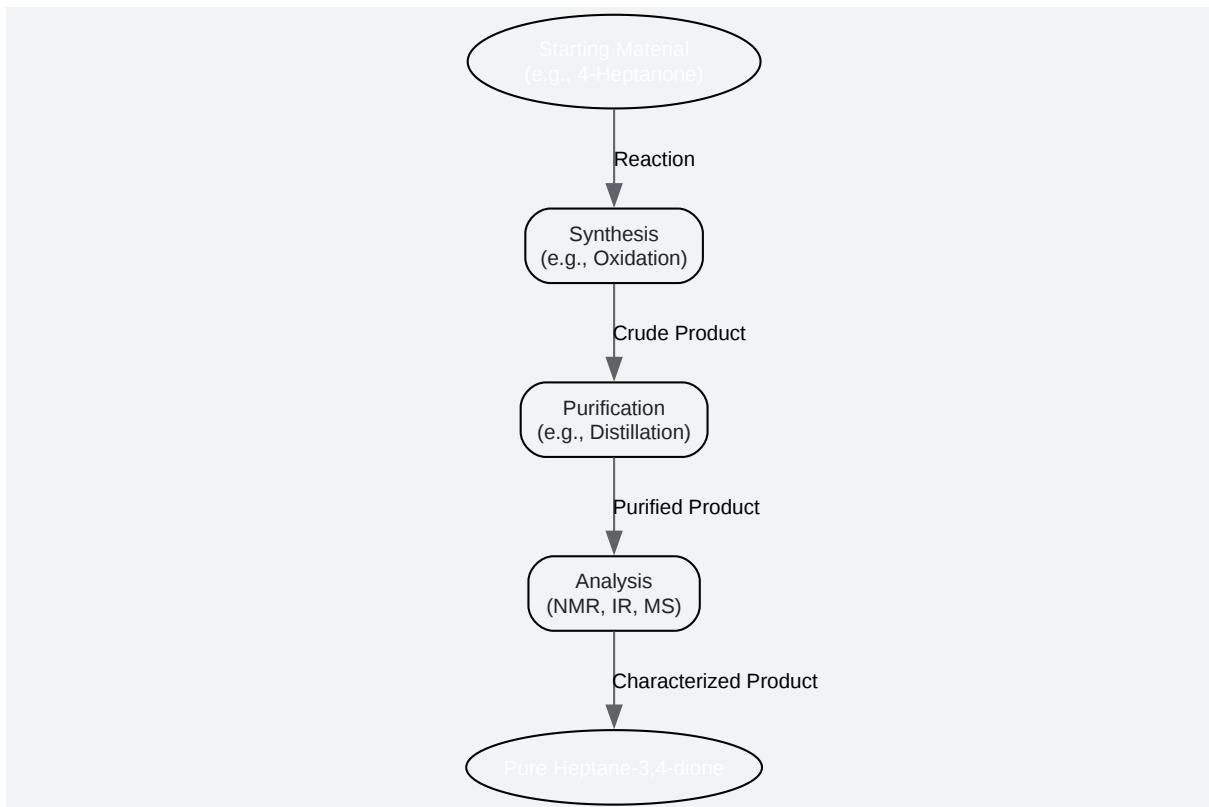
## Mandatory Visualization

## Molecular Structure

Caption: Molecular structure of heptane-3,4-dione.

## General Reactivity of an Alpha-Diketone





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